

Application of Disperse Red 82 in Supercritical CO₂ Dyeing: Application Notes and Protocols

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Compound of Interest

Compound Name: *Disperse Red 82*

Cat. No.: *B1580610*

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Introduction

Supercritical carbon dioxide (scCO₂) dyeing is an innovative and environmentally friendly technology that offers a waterless alternative to conventional aqueous dyeing methods. This technology utilizes carbon dioxide in its supercritical state, where it exhibits properties of both a liquid and a gas, to dissolve and transport disperse dyes into the polymer matrix of synthetic fibers. **Disperse Red 82**, a single azo class dye, is suitable for dyeing polyester and other synthetic fibers using this method. The process eliminates the need for water, thereby eradicating wastewater effluent and the associated environmental concerns. Furthermore, scCO₂ dyeing can lead to energy savings as it does not require a separate drying step. The solubility of the dye and the dyeing kinetics are highly dependent on the temperature and pressure of the supercritical fluid, allowing for precise control over the dyeing process.

Principle of Supercritical CO₂ Dyeing

The supercritical CO₂ dyeing process consists of several key stages:

- Dissolution of the dye: The disperse dye is dissolved in the supercritical carbon dioxide. The solvating power of scCO₂ is a function of its density, which can be manipulated by adjusting the temperature and pressure.[1]
- Transport to the fiber: The dissolved dye is transported to the surface of the fiber.

- Adsorption: The dye molecules are adsorbed onto the fiber surface.
- Diffusion: The scCO₂ swells the polymer fibers, increasing the free volume of the molecular chains and facilitating the diffusion of the dye into the fiber matrix.[2]

The entire process is carried out in a high-pressure vessel, and at the end of the dyeing cycle, the CO₂ is depressurized, returns to a gaseous state, and is recycled for future use. The undissolved dye can also be recovered and reused.

Experimental Data

The following tables summarize key experimental data for the application of disperse dyes in supercritical CO₂. While specific data for **Disperse Red 82** is limited in the public domain, the following provides typical results for similar disperse dyes on polyester fabric, which can be used as a reference.

Table 1: Effect of Temperature and Pressure on Color Strength (K/S) of Disperse Dyes on Polyester

Dye Class	Temperature (°C)	Pressure (MPa)	Dyeing Time (min)	K/S Value
Red Disperse Azo	120	25	60	21.0
Red Disperse Azo	100	25	60	15.5
Red Disperse Azo	120	20	60	18.2
Red Disperse Azo	100	20	60	12.8

Note: Data is illustrative for a red disperse azo dye and may not be specific to **Disperse Red 82**. K/S is a measure of color strength, where a higher value indicates a deeper shade.[2]

Table 2: Solubility of **Disperse Red 82** in Supercritical CO₂

Temperature (K)	Pressure (MPa)	Solubility (mol fraction)
353.2	15	$\sim 1.0 \times 10^{-6}$
353.2	30	$\sim 1.0 \times 10^{-4}$
393.2	15	$\sim 2.0 \times 10^{-6}$
393.2	30	$\sim 2.0 \times 10^{-4}$

Note: The solubility of **Disperse Red 82** increases significantly with pressure. The addition of a co-solvent like ethanol (5 mol%) can further enhance solubility by up to 25-fold.[3]

Table 3: Fastness Properties of Polyester Dyed with Disperse Dyes in scCO₂

Fastness Test	Rating
Washing Fastness (ISO 105-C06)	4-5
Rubbing Fastness (ISO 105-X12)	4-5
Light Fastness (ISO 105-B02)	6-7

Note: Ratings are on a scale of 1 to 5 for washing and rubbing fastness (5 being the best) and 1 to 8 for light fastness (8 being the best). These are typical values for disperse dyes applied via scCO₂.[4][5]

Experimental Protocols

Protocol 1: Supercritical CO₂ Dyeing of Polyester Fabric with Disperse Red 82

1. Materials and Equipment:

- Polyester fabric sample (e.g., 10 cm x 10 cm)
- **Disperse Red 82** dye powder (without dispersing agents)

- High-pressure dyeing vessel (autoclave) equipped with temperature and pressure controls, and a stirrer
- CO₂ cylinder with a pump for pressurization
- Acetone for rinsing

2. Procedure:

- Wrap the polyester fabric sample around a perforated stainless steel tube and place it inside the dyeing vessel.
- Place the required amount of **Disperse Red 82** dye powder at the bottom of the vessel.
- Seal the vessel and purge it with gaseous CO₂ to remove any air.
- Heat the vessel to the desired dyeing temperature (e.g., 120°C).
- Once the temperature is reached, pressurize the vessel with CO₂ to the desired pressure (e.g., 25 MPa) using a high-pressure pump.
- Start the stirrer to ensure proper circulation of the supercritical fluid.
- Maintain the temperature and pressure for the desired dyeing time (e.g., 60 minutes).
- After the dyeing period, stop the heating and stirring.
- Slowly depressurize the vessel to release the CO₂. The CO₂ can be collected for recycling.
- Open the vessel and remove the dyed fabric sample.
- Rinse the fabric with acetone to remove any residual dye from the surface.[\[1\]](#)
- Allow the fabric to air dry.

Protocol 2: Measurement of Color Strength (K/S)

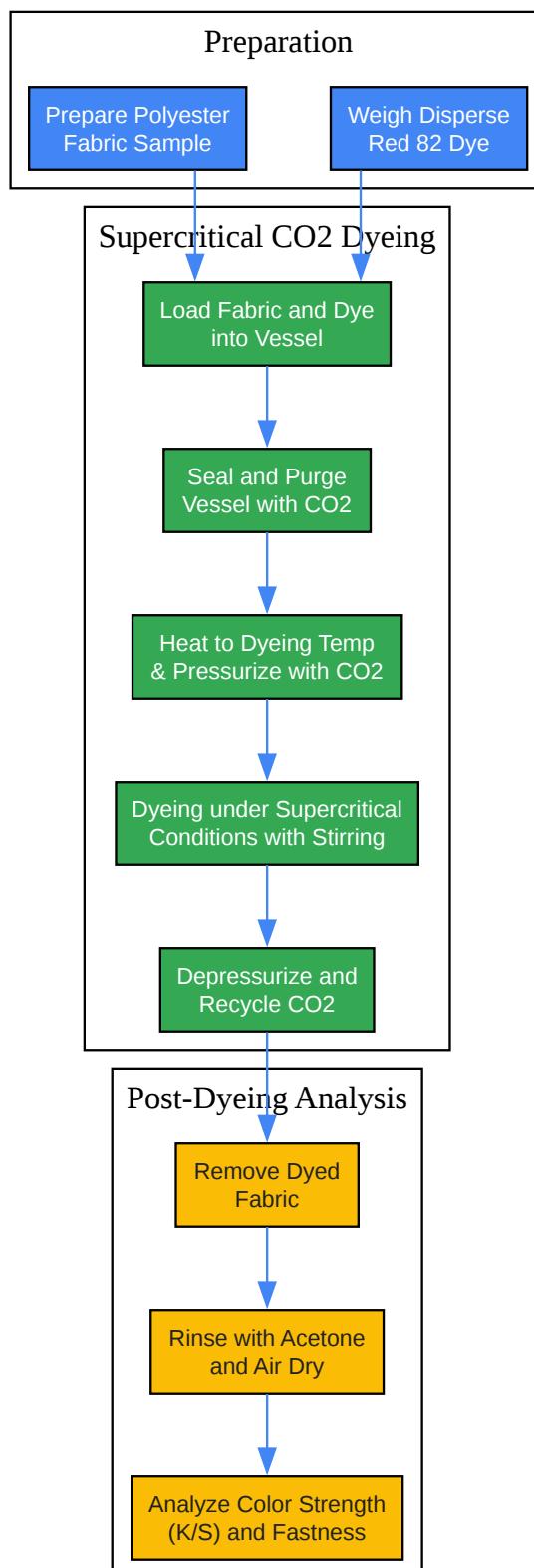
1. Equipment:

- Spectrophotometer with a reflectance measuring attachment

2. Procedure:

- Calibrate the spectrophotometer according to the manufacturer's instructions.
- Measure the reflectance (R) of the dyed fabric at the wavelength of maximum absorption for **Disperse Red 82**.
- Calculate the K/S value using the Kubelka-Munk equation: $K/S = (1 - R)^2 / 2R$ where K is the absorption coefficient and S is the scattering coefficient.[\[6\]](#)

Diagrams



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Caption: Experimental workflow for supercritical CO₂ dyeing with **Disperse Red 82**.

Concluding Remarks

The application of **Disperse Red 82** in supercritical CO₂ dyeing presents a sustainable and efficient method for coloring synthetic textiles. By optimizing parameters such as temperature, pressure, and dyeing time, high-quality dyeings with excellent fastness properties can be achieved. This technology not only addresses the environmental challenges posed by conventional dyeing but also offers potential for process intensification and cost savings in the long term. Further research can focus on the synergistic effects of co-solvents and the development of novel disperse dyes specifically designed for supercritical fluid applications.

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